

Essential Safety and Logistical Information for Handling Methyl 4-ethynylbenzoate

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Compound of Interest

Compound Name: Methyl 4-ethynylbenzoate

Cat. No.: B1361237

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Methyl 4-ethynylbenzoate**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical and Physical Properties:

Property	Value
CAS Number	3034-86-4
Molecular Formula	C ₁₀ H ₈ O ₂
Molecular Weight	160.17 g/mol
Form	Solid[1]
Melting Point	88-95 °C[1]
Storage Temperature	2-8°C[1][2]

Hazard Identification:

Methyl 4-ethynylbenzoate is classified with the following hazards:

- H315: Causes skin irritation[1][2][3]

- H319: Causes serious eye irritation[1][2][3]
- H335: May cause respiratory irritation[1][2][3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **Methyl 4-ethynylbenzoate** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Nitrile gloves are an excellent choice for general laboratory use, providing protection against a variety of solvents and chemicals. [4] [5] For prolonged or high-exposure tasks, consider thicker or specialized gloves. Always inspect gloves for tears or punctures before use.
Eyes/Face	Safety glasses with side shields or chemical splash goggles	To protect against dust particles and accidental splashes, safety glasses with side shields are mandatory. [4] [6] In situations with a higher risk of splashing, chemical splash goggles should be worn. [6]
Body	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from contamination. [4] [5]
Respiratory	Use in a well-ventilated area. A respirator may be required for large quantities or in poorly ventilated areas.	Engineering controls such as a fume hood should be the primary method of controlling airborne exposure. If a fume hood is not available or when handling large quantities, a NIOSH-approved respirator may be necessary. [7]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[\[8\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[8\]](#)
- Before starting, clear the workspace of any unnecessary items to prevent contamination and accidents.

2. Weighing and Transferring:

- Don the appropriate PPE as outlined in the table above.
- When weighing the solid, use a weigh boat or paper and handle it carefully to avoid creating dust.
- Use a spatula or other appropriate tool to transfer the solid. Avoid scooping directly from the main container to prevent contamination.
- Close the container tightly after use and store it at the recommended temperature of 2-8°C.
[\[1\]](#)[\[2\]](#)

3. In Case of a Spill:

- For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled waste container.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

4. First Aid Measures:

- If on skin: Immediately wash the affected area with plenty of soap and water.[\[1\]](#)[\[8\]](#)

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][8]
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[1][8]
- In all cases of exposure, seek medical attention if irritation or other symptoms persist.[8]

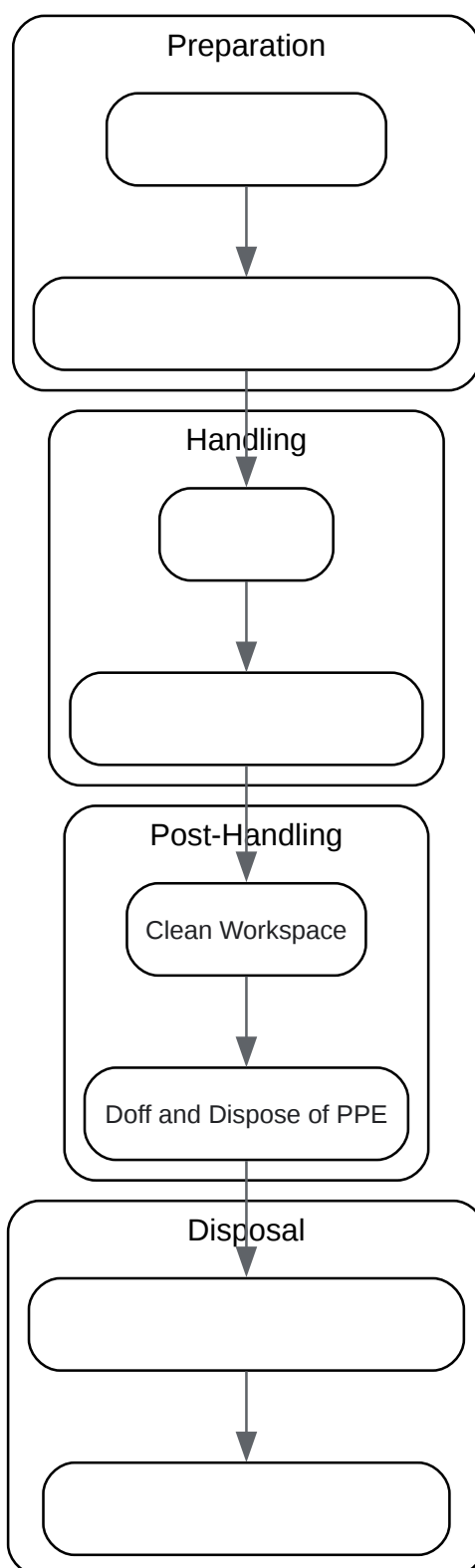
Disposal Plan

Proper disposal of **Methyl 4-ethynylbenzoate** and any contaminated materials is crucial to prevent environmental contamination and ensure compliance with regulations.

- Waste Collection: Collect all waste containing **Methyl 4-ethynylbenzoate**, including unused product and contaminated materials (e.g., gloves, weigh boats), in a clearly labeled, sealed container.
- Waste Segregation: Do not mix this waste with other waste streams unless instructed to do so by your institution's environmental health and safety (EHS) office.
- Disposal Method: Dispose of the chemical waste through a licensed chemical waste disposal company.[9] Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Methyl 4-ethynylbenzoate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Methyl 4-ethynylbenzoate**.

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